

Physical properties of 5-Methylpyridine-3-carbonitrile (melting point, solubility)

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Compound of Interest

Compound Name: 5-Methylpyridine-3-carbonitrile

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In-Depth Technical Guide: Physical Properties of 5-Methylpyridine-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **5-Methylpyridine-3-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and materials science. This document details the compound's melting point and solubility characteristics, outlines general experimental protocols for their determination, and presents a relevant biological signaling pathway where such pyridine derivatives may exhibit activity.

Core Physical Properties

The physical characteristics of **5-Methylpyridine-3-carbonitrile** are crucial for its handling, formulation, and application in research and development. The key physical properties are summarized in the table below.

Property	Value	Source(s)
Melting Point	83-87 °C	
Solubility in Water	Predicted to be low	[1]
Solubility in Organic Solvents	Expected to be soluble in common organic solvents such as ethanol and dichloromethane.	[2]

Note: Specific quantitative solubility data for **5-Methylpyridine-3-carbonitrile** is not readily available in the reviewed literature. The provided solubility information is based on the reported characteristics of structurally similar compounds, such as 5-Methylpyridine-2-carbonitrile and 6-Amino-**5-Methylpyridine-3-Carbonitrile**.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The determination of the physical properties outlined above follows standardized laboratory procedures. Below are detailed methodologies for ascertaining the melting point and solubility of organic compounds like **5-Methylpyridine-3-carbonitrile**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines a common method for melting point determination using a capillary tube apparatus.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **5-Methylpyridine-3-carbonitrile**
- Mortar and pestle

- Spatula

Procedure:

- **Sample Preparation:** A small amount of the crystalline **5-Methylpyridine-3-carbonitrile** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the compound into the tube. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of packed sample is achieved.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The apparatus is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample has turned into a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally depends on the physical and chemical properties of the solute and solvent as well as on temperature, pressure, and the pH of the solution.

Materials:

- Test tubes and rack
- Vortex mixer
- Graduated pipettes
- Analytical balance

- A selection of solvents (e.g., water, ethanol, dichloromethane, acetone, ethyl acetate)
- Sample of **5-Methylpyridine-3-carbonitrile**

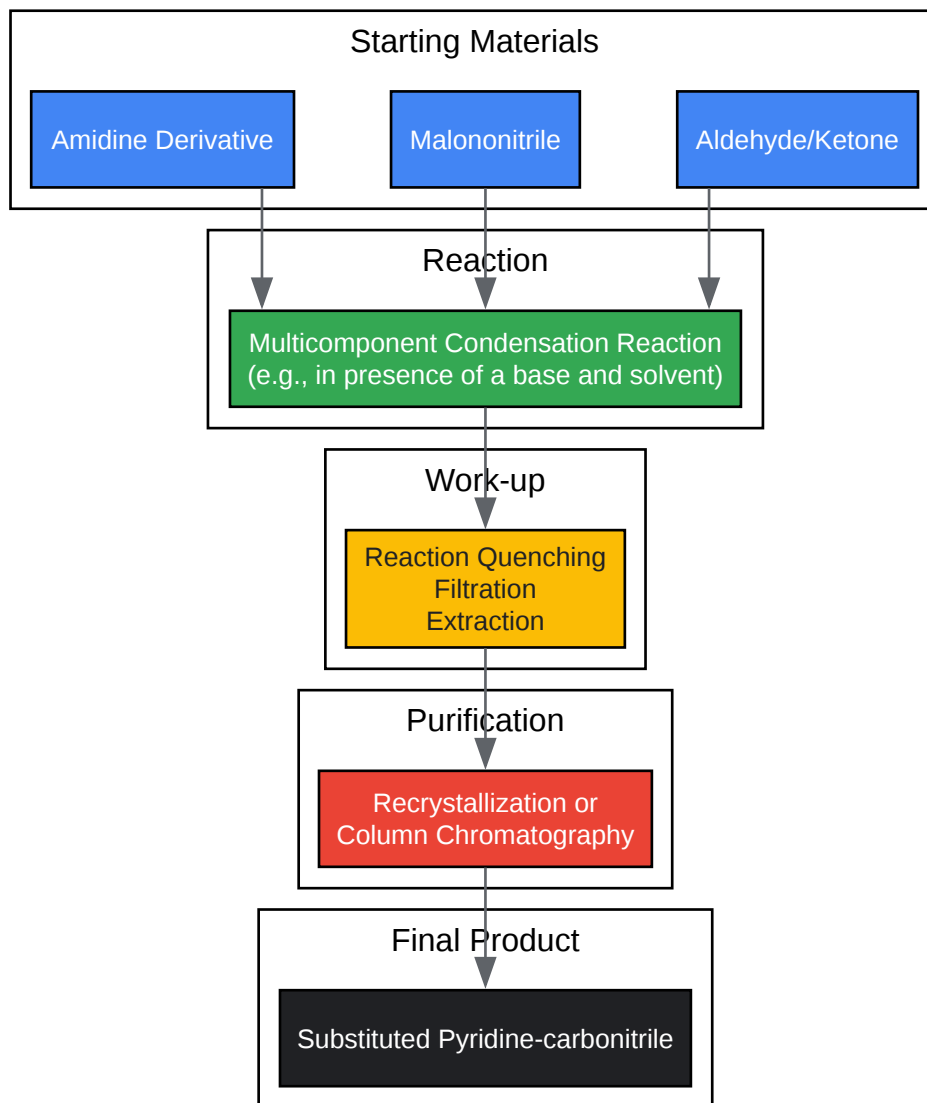
Procedure:

- Sample Preparation: A pre-weighed amount of **5-Methylpyridine-3-carbonitrile** (e.g., 10 mg) is placed into a clean, dry test tube.
- Solvent Addition: A specific volume of the chosen solvent (e.g., 1 mL) is added to the test tube using a graduated pipette.
- Mixing: The test tube is agitated using a vortex mixer for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- Observation: The mixture is visually inspected for the presence of undissolved solid.
- Classification:
 - Soluble: If the solid completely dissolves, the compound is classified as soluble in that solvent at the tested concentration.
 - Partially Soluble: If some of the solid dissolves but a noticeable amount remains, it is classified as partially soluble.
 - Insoluble: If the solid does not appear to dissolve at all, it is classified as insoluble.
- Quantitative Analysis (Optional): For a more precise determination, a saturated solution can be prepared, and the concentration of the dissolved solute can be measured using techniques such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

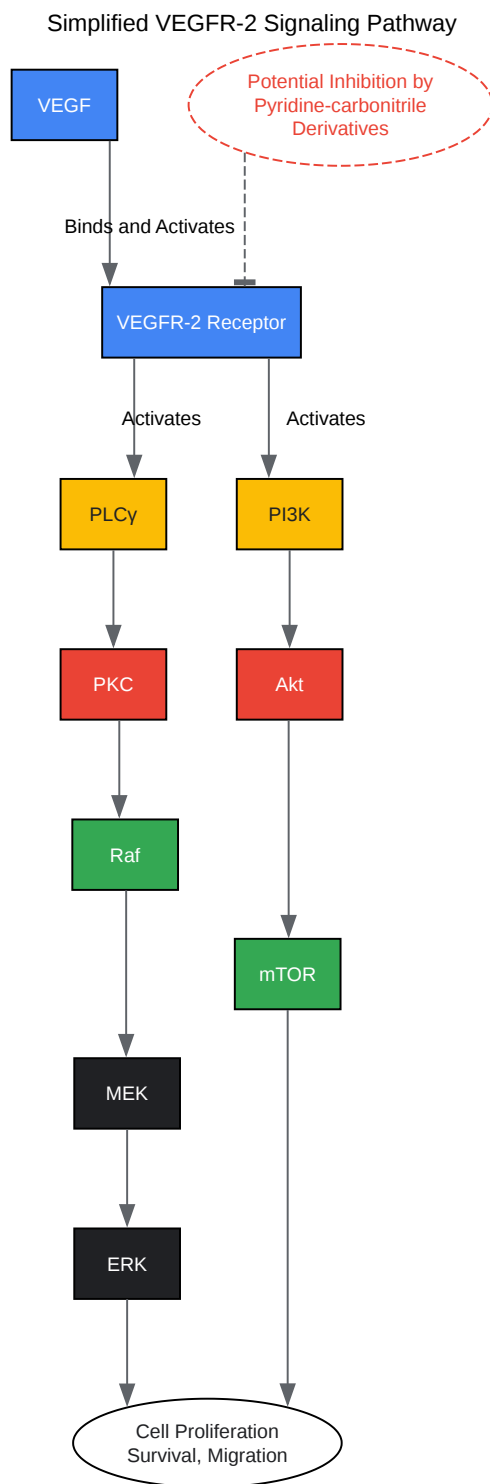
Visualizations

To provide a clearer understanding of the context in which **5-Methylpyridine-3-carbonitrile** is studied, the following diagrams illustrate a generalized synthesis workflow and a key biological signaling pathway that may be modulated by this class of compounds.

Generalized Synthesis of Nicotinonitriles

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Caption: A generalized workflow for the synthesis of substituted pyridine-carbonitriles.



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Caption: A simplified diagram of the VEGFR-2 signaling cascade.

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